

Application Note: Quantification of Octabromodiphenyl Ethers in Microplastics and Dust

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Compound of Interest

Compound Name:	2,2',3,3',4,4',5,6-Octabromodiphenyl ether
CAS No.:	446255-38-5
Cat. No.:	B041040

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Introduction & Scope

Polybrominated diphenyl ethers (PBDEs) are a class of brominated flame retardants (BFRs) that have been widely used in a variety of consumer and industrial products to reduce their flammability.[1][2] The commercial products are typically mixtures of different PBDE congeners, with the "Octabromodiphenyl ether" (OctaBDE) mixture being one of the major formulations. Due to their persistence, potential for bioaccumulation, and adverse health effects, including endocrine disruption and neurotoxicity, many PBDEs are now classified as persistent organic pollutants (POPs).[3]

Microplastics and indoor dust have been identified as significant reservoirs and vectors for human and environmental exposure to OctaBDEs.[4] These particles can adsorb and concentrate these hydrophobic compounds, facilitating their transport and bioavailability. Consequently, accurate and reliable quantification of OctaBDEs in these matrices is crucial for

assessing exposure risks, understanding their environmental fate, and enforcing regulatory limits.[2]

This application note provides a comprehensive and detailed protocol for the quantification of octabromodiphenyl ethers in microplastic and dust samples. The methodologies described herein are grounded in established analytical chemistry principles and validated techniques, emphasizing a self-validating system to ensure data integrity and reproducibility. This guide is intended for researchers, scientists, and environmental monitoring professionals with a working knowledge of analytical chemistry.

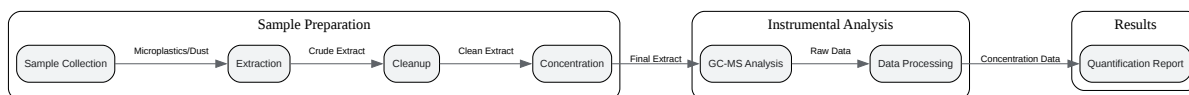
Principle of the Method

The quantification of OctaBDEs in complex matrices like microplastics and dust involves a multi-step process designed to isolate, identify, and measure the target analytes with high selectivity and sensitivity. The fundamental workflow encompasses:

- **Sample Preparation:** This critical initial phase involves the extraction of OctaBDEs from the solid matrix and subsequent cleanup of the extract to remove interfering co-extractives.
- **Instrumental Analysis:** The purified extract is then analyzed using gas chromatography coupled with mass spectrometry (GC-MS) to separate, identify, and quantify the individual OctaBDE congeners.
- **Quality Assurance & Quality Control (QA/QC):** Rigorous QA/QC measures are implemented throughout the entire analytical process to ensure the accuracy, precision, and reliability of the results.

Experimental Workflow Overview

The following diagram illustrates the general workflow for the quantification of OctaBDEs in microplastics and dust.



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Caption: General workflow for the analysis of OctaBDEs in microplastics and dust.

Detailed Protocols

Sample Collection and Pre-treatment

4.1.1. Dust Sample Collection: Household or indoor dust samples can be collected using a high-volume small surface sampler or by collecting the contents of a household vacuum cleaner bag.[4] For representative sampling, it is recommended to collect dust from multiple locations within the sampling area. Samples should be sieved through a series of stainless-steel sieves to obtain a fine, homogeneous powder. Store samples in amber glass jars at 4°C until extraction.

4.1.2. Microplastic Sample Preparation: The preparation of microplastic samples is more complex due to the need to separate the plastic particles from the environmental matrix (e.g., sediment, water).

- **Digestion of Organic Matter:** For samples with high organic content, a digestion step is necessary. A common method is the use of 30% hydrogen peroxide (H₂O₂) or Fenton's reagent to oxidize organic matter.[5][6]
- **Density Separation:** After digestion, microplastics are separated from denser inorganic materials using a high-density salt solution (e.g., NaCl, ZnCl₂, or CaCl₂).[5] The microplastics will float and can be collected from the supernatant.
- **Drying:** The isolated microplastics should be thoroughly dried in an oven at a temperature that will not melt or degrade the polymers.

Extraction of OctaBDEs

The choice of extraction technique depends on the sample matrix, available equipment, and desired throughput. Pressurized Liquid Extraction (PLE) and Ultrasonic-Assisted Extraction (UAE) are two effective and widely used methods.

4.2.1. Pressurized Liquid Extraction (PLE)

PLE, also known as Accelerated Solvent Extraction (ASE), utilizes elevated temperatures and pressures to achieve rapid and efficient extractions with reduced solvent consumption.[7][8]

Protocol:

- Cell Preparation: Mix the homogenized dust or ground microplastic sample (typically 1-5 g) with a drying agent like diatomaceous earth or anhydrous sodium sulfate.
- Extraction Parameters:
 - Solvent: A mixture of hexane and dichloromethane (DCM) (1:1, v/v) is commonly used.[1]
 - Temperature: 100-120°C.[1]
 - Pressure: 1500 psi.[1]
 - Static Time: 5-10 minutes per cycle (2-3 cycles).
- Collection: Collect the extract in a clean glass vial.

4.2.2. Ultrasonic-Assisted Extraction (UAE)

UAE uses the energy of ultrasonic waves to enhance solvent penetration into the sample matrix, leading to efficient extraction of target analytes.[9][10]

Protocol:

- Sample Preparation: Place the homogenized dust or ground microplastic sample (typically 1-5 g) in a glass extraction vessel.

- **Solvent Addition:** Add a suitable extraction solvent, such as a mixture of hexane and acetone or hexane and DCM.
- **Sonication:** Place the vessel in an ultrasonic bath and sonicate for 30-60 minutes.
- **Extraction:** After sonication, centrifuge the sample and collect the supernatant. Repeat the extraction process two more times with fresh solvent.
- **Combine Extracts:** Combine the supernatants from all extraction cycles.

Extract Cleanup

The crude extracts from both dust and microplastic samples contain co-extracted interfering compounds (e.g., lipids, pigments, and other organic matter) that must be removed prior to GC-MS analysis to prevent matrix effects and protect the analytical column.^[11] Multi-layer silica gel column chromatography is a robust and effective cleanup method.

Protocol:

- **Column Preparation:** Pack a glass chromatography column with sequential layers of:
 - Anhydrous sodium sulfate (top layer)
 - Acidic silica (44% w/w H₂SO₄)
 - Neutral silica gel
 - Basic silica (optional, for highly contaminated samples)
 - Anhydrous sodium sulfate (bottom layer)
- **Sample Loading:** Concentrate the combined extract to a small volume (approx. 1-2 mL) and load it onto the prepared column.
- **Elution:** Elute the column with a suitable solvent system, typically a mixture of hexane and DCM. The exact composition and volume of the elution solvent should be optimized based on the specific OctaBDE congeners of interest.

- Collection: Collect the eluate containing the OctaBDEs.

Rationale for Cleanup: The acidic silica layer is crucial for removing lipids and other oxidizable organic compounds. The neutral silica helps in removing polar interferences. This multi-layer approach provides a comprehensive cleanup, resulting in a cleaner extract for instrumental analysis.[\[12\]](#)

Instrumental Analysis: GC-MS/MS

Gas chromatography coupled with tandem mass spectrometry (GC-MS/MS) is the preferred technique for the analysis of OctaBDEs due to its high selectivity and sensitivity, which are necessary for complex matrices.[\[3\]](#)[\[13\]](#)

4.4.1. GC-MS/MS Parameters

Parameter	Recommended Setting	Rationale
GC Column	DB-5ms or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness)	Provides good separation of PBDE congeners.
Injector	Splitless mode at 280°C	Ensures efficient transfer of analytes onto the column.
Oven Program	Start at 100°C, ramp to 320°C	Optimized temperature program for the separation of a wide range of PBDE congeners.
Carrier Gas	Helium at a constant flow of 1.0-1.5 mL/min	Inert carrier gas providing good chromatographic resolution.
Ionization Mode	Electron Ionization (EI) or Electron Capture Negative Ionization (ECNI)	ECNI can provide higher sensitivity for highly brominated congeners.[3]
MS/MS Mode	Multiple Reaction Monitoring (MRM)	Provides high selectivity by monitoring specific precursor-to-product ion transitions for each congener.[13]

4.4.2. Quantification

Quantification is typically performed using the internal standard method. A set of ¹³C-labeled PBDE congeners are added to the sample before extraction to correct for losses during sample preparation and analysis. A calibration curve is generated using a series of standard solutions containing known concentrations of the target OctaBDE congeners and the internal standards.

Quality Assurance and Quality Control (QA/QC)

A robust QA/QC program is essential for generating reliable and defensible data.

- **Method Blank:** An empty sample vessel is carried through the entire analytical procedure to check for contamination from reagents, glassware, and the laboratory environment.
- **Matrix Spike:** A known amount of the target analytes is added to a sample before extraction to assess the method's accuracy and recovery.
- **Certified Reference Material (CRM):** Analysis of a CRM with a certified concentration of PBDEs is crucial for validating the accuracy of the entire analytical method.[\[14\]](#)
- **Internal Standards:** As mentioned, isotope-labeled internal standards should be used for each sample to correct for variations in extraction efficiency and instrument response.
- **Limits of Detection (LOD) and Quantification (LOQ):** The LOD and LOQ should be determined for each analyte based on the signal-to-noise ratio (typically 3:1 for LOD and 10:1 for LOQ).[\[15\]](#)

Data Presentation and Interpretation

The final concentrations of OctaBDE congeners should be reported in nanograms per gram (ng/g) of dry weight for both dust and microplastic samples. It is important to report the concentrations of individual congeners as well as the sum of the major OctaBDE congeners.

Conclusion

This application note provides a detailed and scientifically sound protocol for the quantification of octabromodiphenyl ethers in microplastics and dust. By following the described procedures for sample preparation, instrumental analysis, and quality control, researchers can obtain accurate and reproducible data that are essential for assessing the environmental and human health risks associated with these persistent organic pollutants. The inherent self-validating nature of the protocol, through the use of internal standards, matrix spikes, and certified reference materials, ensures the trustworthiness and integrity of the generated results.

References

- Covaci, A., Voorspoels, S., & de Boer, J. (2003). Determination of brominated flame retardants, with emphasis on polybrominated diphenyl ethers (PBDEs) in environmental and human samples--a review. *Environmental International*, 29(6), 735–756. [\[Link\]](#)

- Harrad, S., & Abdallah, M. A. (2011). Polybrominated diphenyl ethers in the environment and in humans: a review. *Journal of Environmental Science and Health, Part C*, 29(1), 1-52.
- Stapleton, H. M., Dodder, N. G., Offenberg, J. H., Schantz, M. M., & Wise, S. A. (2005). Polybrominated diphenyl ethers in house dust and clothes dryer lint. *Environmental science & technology*, 39(4), 925-931.
- ATSDR. (2017). Toxicological Profile for Polybrominated Diphenyl Ethers (PBDEs). Agency for Toxic Substances and Disease Registry. [\[Link\]](#)
- FMS, Inc. (2020). One Step Extraction, Cleanup, and Concentrations for PBDEs in Soil Samples. [\[Link\]](#)
- Agilent Technologies. (2018). Analysis of Polybrominated Diphenyl Ethers and Novel Brominated Flame Retardants in Soil Using the Agilent 7000 Triple Quadrupole GC/MS. [\[Link\]](#)
- Waters Corporation. (n.d.). A Study of the Analysis of Polybrominated Diphenyl Ether Flame Retardants by GC-MS/MS. [\[Link\]](#)
- Prarat, P., et al. (2015). Particle-Size Dust Concentrations of Polybrominated Diphenyl Ethers (PBDEs) in Southern Taiwanese Houses and Assessment of the Daily Intake by Toddlers and Adults. *Aerosol and Air Quality Research*, 15(1), 214-226. [\[Link\]](#)
- de Wit, C. A. (2002). An overview of brominated flame retardants in the environment. *Chemosphere*, 46(5), 583-624.
- Krol, S., et al. (2012). Methods for determination of polybrominated diphenyl ethers in environmental samples--review.
- Al-Qaim, F. F., et al. (2023). A Complete Guide to Extraction Methods of Microplastics from Complex Environmental Matrices. *Polymers*, 15(19), 3939. [\[Link\]](#)
- Cordeiro, F., et al. (2012). Determination of brominated flame retardants: A proficiency test. *Accreditation and Quality Assurance*, 17(4), 423-430.
- Applied Technical Services. (n.d.). Brominated Flame Retardants. [\[Link\]](#)
- Whitehead, T. P., et al. (2013). Polybrominated Diphenyl Ethers in Residential Dust: Sources of Variability. *Environment international*, 57-58, 87-95. [\[Link\]](#)

- Vethaak, A. D., et al. (2017). A review of methods for the analysis of microplastics in the marine environment. *Trends in Analytical Chemistry*, 91, 1-13.
- Bendig, P., et al. (2015). Fractionation of technical octabromodiphenyl ether by countercurrent chromatography combined with gas chromatography/mass spectrometry and offline and online ¹H nuclear magnetic resonance spectroscopy.
- Lu, Z., et al. (2021). Pressurized liquid extraction of organic contaminants in environmental and food samples. *TrAC Trends in Analytical Chemistry*, 138, 116243.
- Picó, Y. (2023). Pressurized liquid extraction: A powerful tool to implement extraction and purification of food contaminants. *Molecules*, 28(10), 4153.
- Prieto, A., et al. (2010). Ultrasound-assisted extraction of emerging contaminants from environmental samples. *TrAC Trends in Analytical Chemistry*, 29(7), 649-659.
- Sant'Ana, L. S., et al. (2016). Ultrasonic assisted extraction as a potential green approach for trace metal determination in complex matrices. *Der Pharma Chemica*, 8(8), 12-16.

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Sources

- 1. chromatographyonline.com [chromatographyonline.com]
- 2. atslab.com [atslab.com]
- 3. agilent.com [agilent.com]
- 4. Polybrominated diphenyl ethers in residential dust: sources of variability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. agilent.com [agilent.com]
- 6. Extraction Methods of Microplastics in Environmental Matrices: A Comparative Review [mdpi.com]
- 7. mdpi.com [mdpi.com]
- 8. digital.csic.es [digital.csic.es]
- 9. researchgate.net [researchgate.net]
- 10. Exploring the progress and challenges of ultrasonic technology in environmental remediation - PMC [pmc.ncbi.nlm.nih.gov]

- [11. atsdr.cdc.gov \[atsdr.cdc.gov\]](https://atsdr.cdc.gov)
- [12. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [13. waters.com \[waters.com\]](https://waters.com)
- [14. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [15. aaqr.org \[aaqr.org\]](https://aaqr.org)
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